

# ALPhos poisoning mortality rates with insulin

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## Compound Focus: ALPhos

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## Mortality Outcomes and Study Characteristics

The following table summarizes the core quantitative data from pivotal studies on insulin therapy for **ALPhos** poisoning.

Study (Year)	Study Design	Sample Size	Mortality with Insulin	Control Group Mortality	Key Findings
Hossein et al. (2016) [1]	Prospective Interventional	88	Data Incomplete	Data Incomplete	Significant improvement in survivability [1]
Pannu et al. (2020) [2]	Prospective Interventional	60	20% (3/15 patients)	73.3% (11/15 patients)	Significantly higher survival rate in GIK group [2]
Mohammadi et al. (2023) [3]	Randomized Controlled Trial (RCT)	108	35.2% (19/54 patients)	96.3% (52/54 patients)	Significant reduction in mortality ( $P < 0.001$ ); lower vasopressor need and intubation rate [3]

Study (Year)	Study Design	Sample Size	Mortality with Insulin	Control Group Mortality	Key Findings
Systematic Review (2024) [4]	Review of 4 Studies	N/A	Consistent reduction across studies	N/A	Consistent mortality reduction; hypoglycemia, hypokalemia reported as adverse effects [4]

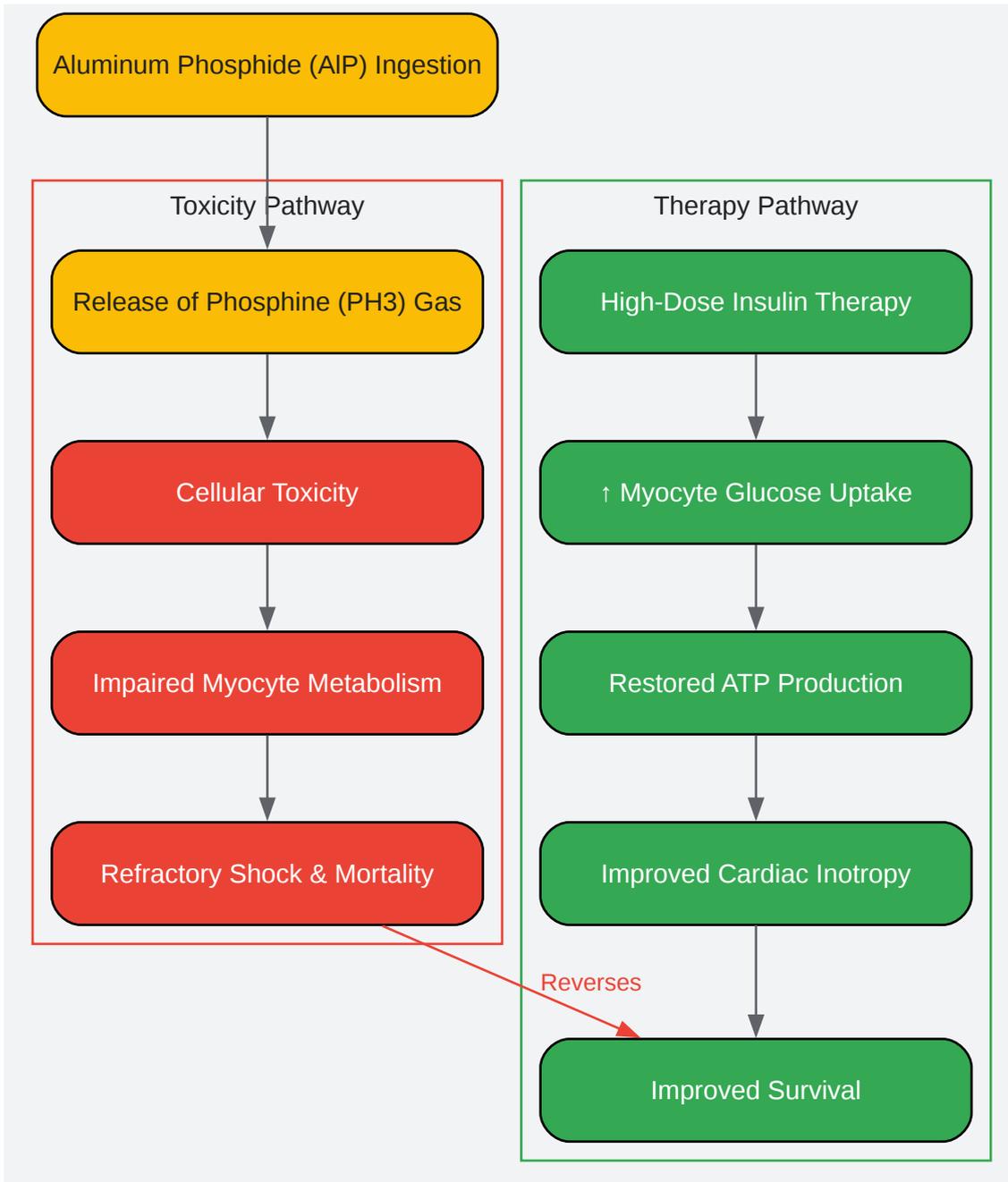
## Experimental Protocols and Methodologies

The promising results from these studies are underpinned by specific and rigorous clinical protocols.

- **Patient Selection:** Studies typically included symptomatic patients with acute **AlPhos** poisoning, confirmed by history or clinical presentation (e.g., hypotension, metabolic acidosis). Baseline parameters like blood pressure, arterial blood gases, and ingestion history were recorded [1] [2].
- **Insulin Therapy Protocol:** A common high-dose insulin regimen emerged across studies:
  - **Loading Dose:** An initial bolus of **1 IU/kg** of regular insulin [1].
  - **Maintenance Infusion:** A continuous infusion of **0.1 to 0.5 IU/kg/h** of regular insulin, titrated based on patient response [1] [2].
  - **Supportive Infusions:** Concurrent administration of **hypertonic dextrose (50%)** to maintain euglycemia (blood glucose around **150-200 mg/dL**) and **potassium** supplementation to prevent hypokalemia (maintain serum K<sup>+</sup> at **3.5-4.5 mEq/L**) [2].
- **Control Group & Adjunctive Care:** The control groups received standard supportive care, which typically includes fluid resuscitation, vasopressors like norepinephrine, mechanical ventilation if needed, and sodium bicarbonate for severe metabolic acidosis [3]. In the RCT, the intervention group received insulin therapy *in addition* to this standard care [3].
- **Outcome Measures:** Primary outcomes were **mortality** and **hemodynamic stability** (e.g., systolic, diastolic, and mean arterial pressure). Secondary outcomes included the need for mechanical ventilation, dose of vasopressors required, and correction of metabolic acidosis [1] [3].

## Mechanism of Action: How Insulin Counteracts AlPhos Toxicity

The therapeutic benefit of insulin is attributed to its ability to counteract the primary mechanisms of **AlPhos**-induced injury, particularly myocardial damage. The diagram below illustrates this pathway.



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The diagram shows how insulin acts as a metabolic rescue therapy. Aluminum phosphide liberates phosphine gas, which inhibits cytochrome c oxidase, a key enzyme in the mitochondrial electron transport chain [5] [2]. This leads to:

- **Inhibition of oxidative phosphorylation**, causing a critical cellular energy deficit ["state of metabolic starvation"] [1].
- **Generation of reactive oxygen species**, resulting in widespread cellular damage, with the myocardium being particularly susceptible [1] [2].

Insulin counters this by:

- **Enhancing myocardial glucose uptake and utilization**, bypassing the blocked fatty acid metabolism and providing an alternative substrate for ATP production [2].
- **Exerting positive inotropic effects** on the heart, improving cardiac output and helping to reverse the refractory shock that is the primary cause of death [1] [3] [2].

## Interpretation and Research Implications

The collective evidence strongly suggests that high-dose insulin therapy is a beneficial adjunct to standard supportive care for **ALPhos** poisoning.

- **Consistency of Findings:** The significant mortality benefit is consistent across different study designs (prospective interventional and RCT) and geographies [3] [4] [2].
- **Management of Adverse Effects:** Therapy is not without risk. The main adverse effects are **hypoglycemia** and **hypokalemia**, which necessitates rigorous monitoring of blood glucose and potassium levels with proactive supplementation [4].
- **Future Research Needs:** While the results are compelling, researchers note the need for more high-quality, multi-center randomized controlled trials to solidify these findings and potentially standardize the protocol [1] [4].

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